

# (3-Chloro-4,5-dimethoxyphenyl)methanol: Technical Synthesis and Application Guide

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## Compound of Interest

Compound Name: (3-Chloro-4,5-dimethoxyphenyl)methanol

CAS No.: 18268-78-5

Cat. No.: B12436433

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## Abstract

**(3-Chloro-4,5-dimethoxyphenyl)methanol** is a specialized benzyl alcohol derivative serving as a critical building block in the synthesis of bioactive heterocycles, including chromenes, chalcones, and indole-based inhibitors. This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthesis protocols starting from 3-chloro-4,5-dimethoxybenzaldehyde (CAS 18268-68-3), and its downstream applications in medicinal chemistry.

## Chemical Identity & Structural Analysis

This molecule features a trisubstituted benzene ring with a primary alcohol handle, a chlorine atom, and two methoxy groups.<sup>[1][2]</sup> The specific substitution pattern (3-chloro, 4,5-dimethoxy) imparts unique electronic properties, balancing the electron-withdrawing inductive effect of chlorine with the electron-donating resonance of the methoxy groups.

| Property          | Data                                            |
|-------------------|-------------------------------------------------|
| IUPAC Name        | (3-Chloro-4,5-dimethoxyphenyl)methanol          |
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> ClO <sub>3</sub> |
| Molecular Weight  | 202.63 g/mol                                    |
| Core Moiety       | Benzyl Alcohol                                  |
| Key Substituents  | 3-Chloro, 4-Methoxy, 5-Methoxy                  |
| Precursor CAS     | 18268-68-3 (3-Chloro-4,5-dimethoxybenzaldehyde) |
| SMILES            | <chem>COC1=C(C(=CC(=C1)CO)Cl)OC</chem>          |

## Structural Significance in Drug Design

- **Electronic Modulation:** The 3-chloro substituent provides metabolic stability (blocking metabolic oxidation at the C3 position) and lipophilicity modulation compared to the 3,4,5-trimethoxy analogue.<sup>[2]</sup>
- **Hydrogen Bonding:** The benzylic hydroxyl group acts as a versatile handle for derivatization (e.g., conversion to halides, esters, or ethers) or as a hydrogen bond donor/acceptor in protein-ligand interactions.<sup>[2]</sup>

## Synthesis & Manufacturing Protocols

The most robust route to **(3-Chloro-4,5-dimethoxyphenyl)methanol** is the selective reduction of its aldehyde precursor, 3-chloro-4,5-dimethoxybenzaldehyde. The aldehyde itself is accessible via the methylation of 5-chlorovanillin.

### Step 1: Precursor Synthesis (Methylation)<sup>[2][5]</sup>

- **Starting Material:** 5-Chlorovanillin (3-chloro-4-hydroxy-5-methoxybenzaldehyde).
- **Reagents:** Methyl Iodide (MeI) or Dimethyl Sulfate (DMS), Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>).<sup>[2]</sup>  
<sup>[3]</sup>

- Solvent: DMF or Acetone.[3]
- Conditions: 80°C for 3 hours.
- Yield: Typically >90%.[3][4]

## Step 2: Reduction to Alcohol (Core Protocol)

This protocol describes the reduction using Sodium Borohydride ( $\text{NaBH}_4$ ), favored for its chemoselectivity and mild conditions.[2][3]

Reagents:

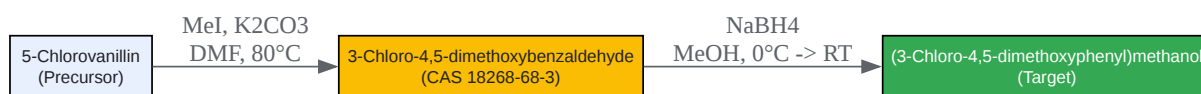
- 3-Chloro-4,5-dimethoxybenzaldehyde (1.0 eq)[2][5]
- Sodium Borohydride ( $\text{NaBH}_4$ ) (0.5–1.0 eq)[2][3]
- Methanol (MeOH) or Ethanol (EtOH) (Solvent)[2][3][6]
- Dilute HCl (1N) or  $\text{NH}_4\text{Cl}$  (Quenching)[2][3][6]

Procedure:

- Dissolution: Dissolve 3-chloro-4,5-dimethoxybenzaldehyde (10 mmol) in anhydrous MeOH (30 mL) in a round-bottom flask. Cool to 0°C using an ice bath.[3]
- Addition: Add  $\text{NaBH}_4$  (5 mmol) portion-wise over 10 minutes. Note: Hydrogen gas evolution will occur.[3][4]
- Reaction: Remove the ice bath and stir at room temperature for 1–2 hours. Monitor reaction progress via TLC (Silica, 30% EtOAc/Hexanes). The aldehyde spot ( $R_f \sim 0$ .[2][3][6]) should disappear, replaced by the alcohol spot ( $R_f \sim 0.3$ ).[2][3]
- Quenching: Carefully add saturated aqueous  $\text{NH}_4\text{Cl}$  or 1N HCl to quench excess hydride.[3]
- Workup: Evaporate the methanol under reduced pressure. Dissolve the residue in Ethyl Acetate (EtOAc) and wash with water and brine.[2][3]
- Isolation: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate in vacuo.

- Purification: The crude product is often pure enough for use.[3] If necessary, purify via flash column chromatography (Hexanes/EtOAc gradient).[2][3]

## Synthesis Workflow Diagram



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Caption: Two-step synthesis pathway from 5-chlorovanillin to the target alcohol.

## Physicochemical Properties

While experimental data for the specific alcohol is scarce in open literature, properties can be reliably interpolated from the aldehyde precursor and the 3,4,5-trimethoxybenzyl alcohol analogue.

| Property         | Value / Prediction                             | Notes                                                                        |
|------------------|------------------------------------------------|------------------------------------------------------------------------------|
| Physical State   | White to off-white solid                       | Analogous to 3,4,5-trimethoxybenzyl alcohol.                                 |
| Melting Point    | 60–70°C (Predicted)                            | Aldehyde precursor MP is 74–75°C.                                            |
| Solubility       | High: MeOH, EtOH, DMSO, DCMLow: Water, Hexanes | Hydroxyl group confers polarity; lipophilic ring limits water solubility.[2] |
| LogP (Predicted) | ~1.5 – 1.8                                     | Moderately lipophilic; suitable for membrane permeability.[2][3]             |
| pKa              | ~14 (Alcoholic OH)                             | Typical for primary benzyl alcohols.[2][3]                                   |

## Applications in Drug Discovery

This molecule is primarily used as an intermediate to introduce the 3-chloro-4,5-dimethoxyphenyl pharmacophore, a motif known to enhance potency and selectivity in various biological targets.

## Synthesis of Chalcones (Antiparasitic/Antioxidant)

The alcohol is oxidized back to the aldehyde or converted to a halide to react with acetophenones.<sup>[2]</sup><sup>[3]</sup> Resulting chalcones have shown activity against *Leishmania major* and *Trypanosoma brucei*.<sup>[3]</sup> The chlorine atom often improves metabolic stability compared to the trimethoxy analogues.<sup>[3]</sup>

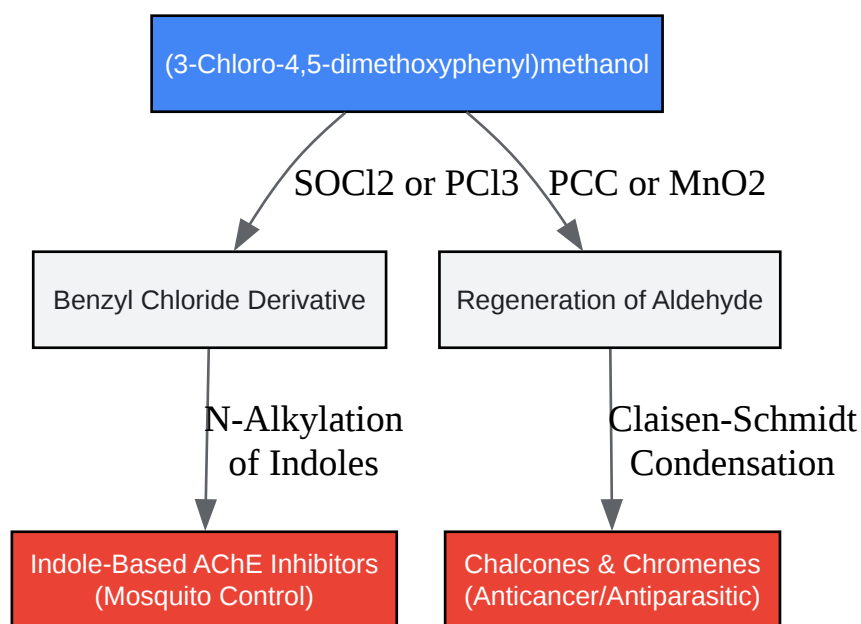
## Chromene Derivatives (Anticancer)

Used in the synthesis of 4-arylchromenes.<sup>[2]</sup><sup>[3]</sup> The 3-chloro-4,5-dimethoxy substitution pattern on the 4-aryl ring has been linked to microtubule destabilization and MYB inhibition in cancer cells.

## Indole-Based Inhibitors

The benzyl group is attached to indole scaffolds to create inhibitors for acetylcholinesterase (AChE), targeting disease-transmitting mosquitoes (*Anopheles gambiae*).<sup>[2]</sup> The 3-chloro substituent increases selectivity for insect AChE over human AChE.

## Derivatization Pathways



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Caption: Downstream derivatization pathways for medicinal chemistry applications.

## Safety & Handling (SDS Highlights)

As a substituted benzyl alcohol, standard laboratory safety protocols apply.[3][7]

- Hazards: Likely causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][3]
- Handling: Use in a fume hood.[3] Wear nitrile gloves and safety goggles.[3]
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent slow oxidation to the aldehyde or benzoic acid.
- Spill Response: Absorb with inert material (vermiculite/sand) and dispose of as organic chemical waste.[2][3]

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